

# Application Notes: Spectrophotometric Assay for Sodium Folate Concentration

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## Compound of Interest

Compound Name: Sodium Folate

Cat. No.: B1675111

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## Introduction

**Sodium folinate**, the sodium salt of folinic acid, is a crucial medication used in cancer therapy to counteract the toxic effects of folic acid antagonists and to enhance the efficacy of certain chemotherapeutic agents.<sup>[1]</sup> Accurate quantification of its concentration in pharmaceutical preparations is essential for ensuring patient safety and treatment effectiveness.

Spectrophotometry offers a simple, cost-effective, and rapid method for this purpose. These application notes describe two validated spectrophotometric methods for the determination of **sodium folinate** concentration: a direct Ultraviolet (UV) method and a colorimetric Visible (Vis) method using the Folin-Ciocalteu Reagent (FCR).

## Principle of Methods

- **UV Spectrophotometry:** This method relies on the intrinsic UV absorbance of the **sodium folinate** molecule. The pteridine ring system in the folinate structure exhibits a characteristic maximum absorbance at approximately 280-284 nm.<sup>[2][3]</sup> The concentration is determined by measuring the absorbance at this wavelength and correlating it to a standard curve.
- **Visible Spectrophotometry (Folin-Ciocalteu Method):** This method is based on the reduction of the phosphomolybdotungstate complex in the Folin-Ciocalteu Reagent by the phenolic-like structure of **sodium folinate** in an alkaline medium.<sup>[2][4]</sup> This reaction produces a stable, bluish-green colored complex, with a maximum absorbance at approximately 724 nm.<sup>[2][5]</sup> The intensity of the color, measured by the absorbance, is directly proportional to the concentration of **sodium folinate**.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the two spectrophotometric methods.

Parameter	UV Spectrophotometric Method	Visible Spectrophotometric Method (Folin-Ciocalteu)
Wavelength ( $\lambda_{\text{max}}$ )	~280 - 284 nm[2][3]	~724 nm[2][4]
Linearity Range	2 - 10 $\mu\text{g/mL}$ [5]	5 - 100 $\mu\text{g/mL}$ [2]
Correlation Coefficient ( $r^2$ )	0.999[5]	Not explicitly stated in the provided results, but good linearity is reported.[2]
Accuracy (% Recovery)	97 - 99.83%[5]	Not explicitly stated in the provided results.
Limit of Detection (LOD)	Not explicitly stated for sodium folinate, but a similar method for folic acid reported 0.011 $\mu\text{g/mL}$ . [6][7]	Not explicitly stated in the provided results.
Limit of Quantification (LOQ)	Not explicitly stated for sodium folinate, but a similar method for folic acid reported 0.033 $\mu\text{g/mL}$ . [6][7]	Not explicitly stated in the provided results.
Solvent/Buffer	Phosphate buffer (pH 7.7) or Water[2][5]	Sodium Hydroxide solution[2][4]
Incubation/Reaction Time	Not applicable	10 minutes at 70-90°C[2][5]

## Experimental Protocols

### Method 1: UV Spectrophotometric Assay

This protocol details the direct measurement of **sodium folinate** concentration using UV spectrophotometry.

### 1. Materials and Reagents:

- **Sodium Folate** reference standard
- Phosphate buffer (pH 7.7) or deionized water
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes

### 2. Preparation of Standard Solutions:

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of **sodium folinate** reference standard and dissolve it in a 100 mL volumetric flask with phosphate buffer (pH 7.7) or deionized water.
- Working Standards: Prepare a series of dilutions from the stock solution to obtain concentrations ranging from 2 to 10 µg/mL.

### 3. Sample Preparation:

- Prepare the sample solution containing an unknown concentration of **sodium folinate** by dissolving it in the same solvent used for the standard solutions. Dilute as necessary to ensure the absorbance falls within the linear range of the assay.

### 4. Measurement Procedure:

- Set the spectrophotometer to measure absorbance at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which should be determined by scanning the spectrum of a standard solution between 200-400 nm (typically ~280-284 nm).
- Use the phosphate buffer or deionized water as a blank to zero the instrument.
- Measure the absorbance of each standard solution and the sample solution.

- Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve.

#### Method 2: Visible Spectrophotometric Assay (Folin-Ciocalteu Method)

This protocol describes the colorimetric determination of **sodium folinate** concentration.

##### 1. Materials and Reagents:

- **Sodium Folate** reference standard
- Folin-Ciocalteu Reagent (FCR)
- Sodium Hydroxide (NaOH) solution
- Deionized water
- Visible Spectrophotometer
- Glass cuvettes (1 cm path length)
- Water bath (70-90°C)
- Volumetric flasks and pipettes

##### 2. Preparation of Standard Solutions:

- **Stock Solution (100 µg/mL):** Prepare as described in the UV method, using deionized water as the solvent.
- **Working Standards:** Prepare a series of dilutions from the stock solution to obtain concentrations ranging from 5 to 100 µg/mL.

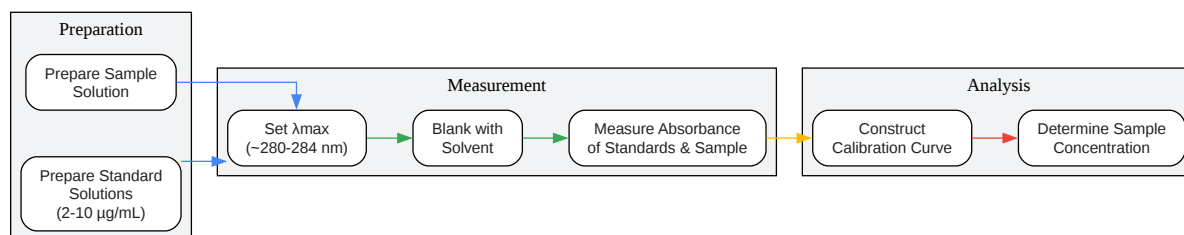
##### 3. Sample Preparation:

- Prepare the sample solution containing an unknown concentration of **sodium folinate** by dissolving it in deionized water. Dilute as necessary to bring the concentration within the linear range.

#### 4. Color Development and Measurement Procedure:

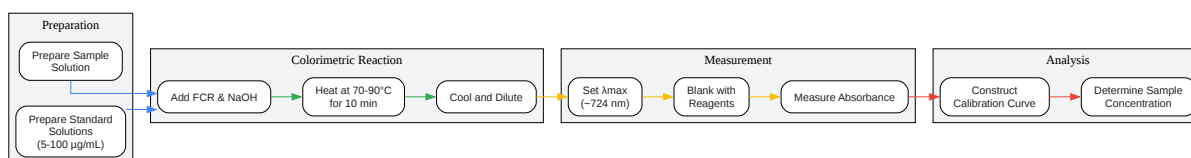
- To a series of test tubes, add a defined volume of each standard solution and the sample solution.
- Add a specific volume of Folin-Ciocalteu Reagent and sodium hydroxide solution to each tube.
- Mix the contents of the tubes thoroughly.
- Heat the tubes in a water bath at 70-90°C for 10 minutes.<sup>[2][5]</sup>
- After heating, cool the tubes to room temperature and dilute with a suitable volume of deionized water.
- Set the spectrophotometer to measure absorbance at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which should be determined by scanning the spectrum of a colored standard solution between 600-800 nm (typically ~724 nm).
- Use a reagent blank (containing all reagents except **sodium folinate**) to zero the instrument.
- Measure the absorbance of each standard and sample solution.
- Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
- Determine the concentration of the unknown sample from the calibration curve.

## Visualizations



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Caption: Workflow for the UV Spectrophotometric Assay of **Sodium Folate**.



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Caption: Workflow for the Visible Spectrophotometric Assay of **Sodium Folate**.

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## References

- 1. Sodium Folate | C<sub>20</sub>H<sub>21</sub>N<sub>7</sub>Na<sub>2</sub>O<sub>7</sub> | CID 136180065 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. ftp.uspbpep.com [ftp.uspbpep.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. A spectrophotometric method for determining the amount of folic acid in fortified salt - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A spectrophotometric method for determining the amount of folic acid in fortified salt - PMC [pmc.ncbi.nlm.nih.gov]
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